

-Hydroxyhispanone: Chemical Identifiers and Technical Characterization

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Compound of Interest

Compound Name: *6beta-Hydroxyhispanone*

CAS No.: 170711-93-0

Cat. No.: B161823

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Executive Summary

6

-Hydroxyhispanone is a naturally occurring labdane-type diterpenoid, specifically classified as a furanolabdanoid. It is primarily isolated from the aerial parts of *Ballota aucheri* and *Leonurus japonicus* (Lamiaceae). The compound is structurally characterized by a labdane skeleton featuring a furan ring, an exocyclic double bond at C-8(17), a ketone at C-7, and a hydroxyl group at the C-6

position. It serves as a chemotaxonomic marker for the *Ballota* genus and exhibits potential cytotoxic and cytoprotective activities.

Chemical Identity & Physicochemical Properties

The following identifiers establish the precise chemical entity for database integration and regulatory verification.

Core Identifiers

Metric	Detail
Chemical Name	6 -Hydroxyhispanone
CAS Registry Number	170711-93-0
IUPAC Name	(6R)-15,16-epoxy-6-hydroxy-8(17),13(16),14-labdatrien-7-one
Molecular Formula	C H O
Molecular Weight	316.44 g/mol
Chemical Class	Diterpenoid (Furanolabdanoid)
Stereochemistry	6 -hydroxy (Exo orientation relative to the decalin system)

Physicochemical Data

Property	Value
Physical State	Solid / Crystalline Powder
Solubility	Soluble in CHCl ₃ , MeOH, DMSO; Insoluble in water
UV Absorption ()	Characteristic furan absorption bands (approx. 210-220 nm)
Key IR Signals	3450 cm ⁻¹ (OH), 1705 cm ⁻¹ (C=O), 1640 cm ⁻¹ (C=C), 875 cm ⁻¹ (Furan)

Structural Characterization

The structure of 6

-Hydroxyhispanone is defined by the hispanane framework (a modified labdane skeleton). The absolute stereochemistry is confirmed via NMR spectroscopy and semi-synthetic correlation with the known compound hispanolone.

Structural Features[1][4][12][13][14]

- Labdane Core: A bicyclic decalin system fused to a side chain.
- Furan Moiety: A heteroaromatic furan ring at the side chain terminus (C-13 to C-16), characteristic of Ballota diterpenoids.
- Oxygenation Pattern:
 - C-7 Ketone: An -unsaturated ketone system conjugated with the exocyclic double bond.

- C-6

Hydroxyl: A secondary alcohol positioned beta (equatorial/axial depending on ring conformation) adjacent to the ketone.

- Unsaturation: An exocyclic methylene group at C-8(17).

Diagnostic NMR Signals (CDCl₃)

- H NMR: Signals for the furan ring protons (~6.2, 7.2, 7.3), exocyclic methylene protons (~5.2, 5.8), and the carbonyl proton at C-6 (~4.5).
- C NMR: Carbonyl carbon at C-7 (~200), olefinic carbons at C-8 and C-17, and the oxygenated methine at C-6.

Isolation Methodology

The following protocol outlines the extraction and purification workflow used to isolate 6

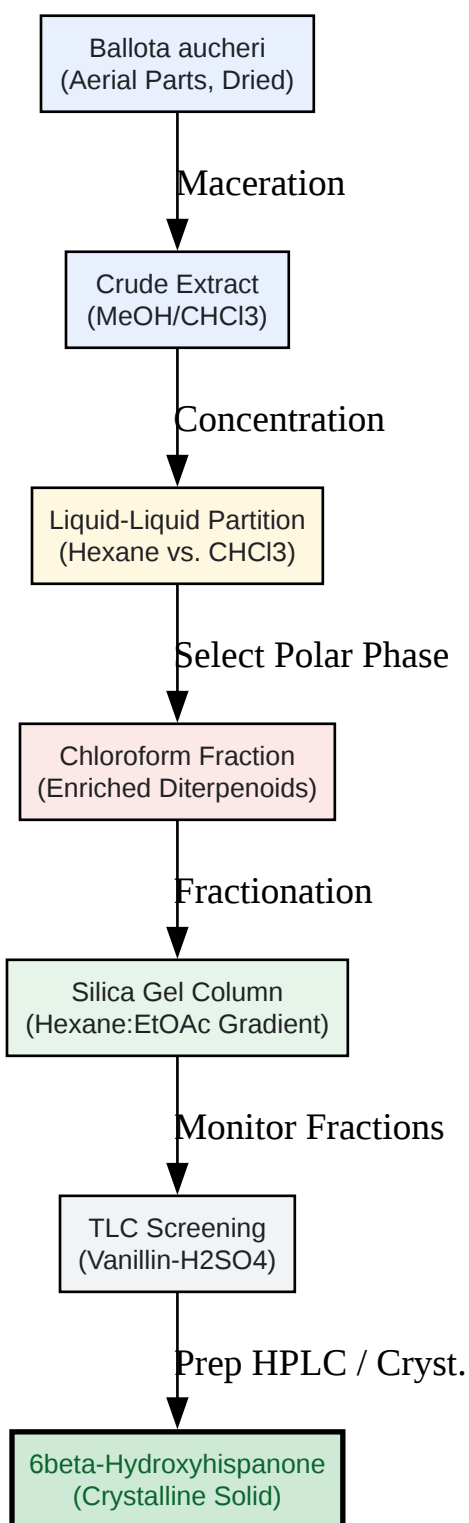
-Hydroxyhispanone from *Ballota aucheri*. This process relies on polarity-guided fractionation.

Protocol: Extraction from *Ballota aucheri*

- Plant Material Preparation: Air-dry aerial parts of *Ballota aucheri* and grind to a fine powder to maximize surface area.
- Solvent Extraction: Macerate the powder in a mixture of Methanol/Chloroform (1:1) or pure Acetone at room temperature for 48-72 hours.
- Filtration & Concentration: Filter the extract to remove biomass. Evaporate the solvent under reduced pressure (Rotavap) at <40°C to yield a crude gum.
- Liquid-Liquid Partitioning:
 - Resuspend crude extract in MeOH:H

- (9:1).
- Partition sequentially with n-Hexane (to remove lipids/waxes) and Chloroform (CHCl₃).
- Collect the Chloroform fraction (contains the diterpenoids).^[1]
- Chromatographic Separation (Silica Gel):
 - Load the CHCl₃ fraction onto a Silica Gel 60 column.
 - Elute with a gradient of n-Hexane : Ethyl Acetate (starting 95:5 60:40).
- Purification:
 - Monitor fractions via TLC (visualize with vanillin-H₂SO₄ reagent; diterpenes turn purple/blue).
 - Combine fractions containing the target spot (in Hex:EtOAc 7:3).
 - Perform preparative TLC or HPLC (C18 column, MeOH:H₂O gradient) for final purification.
- Crystallization: Recrystallize from Acetone/Diisopropyl ether to obtain pure 6-Hydroxyhispanone.

Visualization: Isolation Workflow



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Caption: Step-by-step isolation workflow for 6

-Hydroxyhispanone from plant biomass.

Biological Context & Activity

Research indicates that 6

-Hydroxyhispanone and its congeners (e.g., hispanolone, leojaponin) possess significant biological activity, primarily attributed to the

-unsaturated ketone moiety which can act as a Michael acceptor.

- Cytotoxicity: Exhibits moderate cytotoxic activity against specific cancer cell lines, consistent with other furanolabdaneoids.
- Cytoprotection: Studies on the related compound Leojaponin suggest potential cytoprotective effects against glutamate-induced toxicity in neuronal cells.
- Chemotaxonomy: The presence of 6

-Hydroxyhispanone is a specific marker for the *Ballota* and *Leonurus* genera within the Lamiaceae family.

References

- Rustaiyan, A., et al. (1995).[2] "Diterpenoids from *Ballota aucheri*." *Phytochemistry*, 40(3), 875-879.[2]
 - Primary source for the isolation and structural elucidation of 6 -Hydroxyhispanone (CAS 170711-93-0).
- Gray, C. A., et al. (2003).[3] "The absolute stereochemistry of a diterpene from *Ballota aucheri*." *Phytochemistry*, 63(4), 409-413.[3]
 - Confirms the stereochemistry via semi-synthesis
- ChemFaces. "**6beta-Hydroxyhispanone** Datasheet."
 - Verification of CAS number and commercial availability.
- Salmaki, Y., & Siadati, S. (2018). "Furoabdane diterpenoids from *Pseudodictamnus aucheri* (Boiss.)[4] Salmaki & Siadati (Lamiaceae) as chemophenetic markers." [4] *Nordic Journal of*

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- Modern chemotaxonomic context and reclassific

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